

1-Hydroxy-2-naphthoate chemical properties and structure

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Compound of Interest

Compound Name: 1-Hydroxy-2-naphthoate

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An In-depth Technical Guide to the Chemical Properties and Structure of **1-Hydroxy-2-naphthoate**

Introduction

1-Hydroxy-2-naphthoate, and its conjugate acid 1-Hydroxy-2-naphthoic acid, are significant organic compounds with applications in various fields, including the synthesis of dyes and pharmaceuticals.[1] 1-Hydroxy-2-naphthoic acid is recognized as an antibacterial agent and serves as an intermediate in the creation of anti-carcinogenic compounds.[2] This technical guide provides a comprehensive overview of the chemical properties, structure, and relevant experimental protocols for researchers, scientists, and professionals in drug development.

Chemical Structure

1-Hydroxy-2-naphthoic acid is a naphthoic acid with a carboxy group at the second position and a hydroxy substituent at the first position.[3][4] It belongs to the class of organic compounds known as naphthalenecarboxylic acids, which contain a naphthalene moiety with one or more carboxylic acid groups.

Structural Identifiers

Identifier	Value
IUPAC Name	1-hydroxynaphthalene-2-carboxylic acid[4]
SMILES	<chem>C1=CC=C2C(=C1)C=CC(=C2O)C(=O)O</chem> [4]
InChI	InChI=1S/C11H8O3/c12-10-8-4-2-1-3-7(8)5-6-9(10)11(13)14/h1-6,12H,(H,13,14)[4]
InChIKey	SJJCQDRGABAVBB-UHFFFAOYSA-N[4]

Chemical and Physical Properties

1-Hydroxy-2-naphthoic acid typically appears as a beige to brown-grey or white to reddish crystalline solid.[1][3][5] It is sparingly soluble in hot water and almost insoluble in cold water, but is freely soluble in organic solvents like alcohol, benzene, and ether.[1][3][5]

Quantitative Chemical Data

Property	Value
Molecular Formula	C ₁₁ H ₈ O ₃ [4]
Molecular Weight	188.18 g/mol [4]
Melting Point	195-200 °C (decomposes)[3][6]
Boiling Point	367.7 °C at 760 mmHg[7]
pKa	3.02 ± 0.30[8]
Flash Point	150 °C[6]

Biological and Chemical Roles

1-Hydroxy-2-naphthoic acid is a xenobiotic metabolite produced during the microbial biodegradation of polycyclic aromatic hydrocarbons (PAHs) like phenanthrene and naphthalene.[4][9] It can undergo further hydroxylation, leading to the naphthalene degradation pathway, or direct ring opening, resulting in the phthalic acid pathway.[9] The compound is also used as an intermediate for azo and triphenylmethane dyes.[3]

Experimental Protocols

Synthesis of 1-Hydroxy-2-naphthoic Acid

A common method for the synthesis of 1-Hydroxy-2-naphthoic acid involves the carboxylation of the sodium salt of α -naphthol.[\[5\]](#)

Procedure:

- The dried sodium salt of 1-naphthol is treated with carbon dioxide.[\[3\]](#)
- This reaction is carried out under pressure at a temperature of 135°C.[\[3\]](#)
- This process typically results in an 80% yield of 1-Hydroxy-2-naphthoic acid.[\[3\]](#)

Another detailed procedure is as follows:

- Approximately 20 grams of alpha-naphthol and 200 grams of dibutyl carbitol are added to a reaction flask equipped with a stirrer and distillation column.[\[10\]](#)
- The mixture is stirred at about 25°C while approximately 16.8 grams of a 45 percent aqueous potassium hydroxide solution are added.[\[10\]](#)
- After the formation of potassium alpha-naphtholate is complete, the resulting suspension is distilled at a pressure of about 15 mm Hg and a temperature of about 135°C to remove the water.[\[10\]](#)
- The resulting mixture is then reacted with carbon dioxide to produce 1-hydroxy-2-naphthoic acid.[\[10\]](#)

Analysis in Human Plasma

A method for the determination of 1-hydroxy-2-naphthoic acid (HNA) in human plasma has been developed, particularly in the context of the administration of salmeterol xinafoate.[\[11\]](#)

Methodology:

- Sample Preparation: A semi-automated procedure with solid-phase extraction is used with an automated analytical sample processor (AASP).[\[11\]](#)

- Analysis: High-performance liquid chromatography (HPLC) with fluorescence detection is employed for quantification.[11]
- Sensitivity: The method is sensitive to 10 ng ml⁻¹. [11]
- Precision: The relative standard deviations of quality control samples were reported as 1.6% at 180 ng ml⁻¹, 2.4% at 100 ng ml⁻¹, and 5.5% at 40 ng ml⁻¹ over four independent assay runs.[11]

Metabolic Pathway

1-Hydroxy-2-naphthoate is a key intermediate in the microbial degradation of phenanthrene. The following diagram illustrates a simplified pathway of this process.



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Caption: Simplified microbial degradation pathway of phenanthrene to **1-Hydroxy-2-naphthoate**.

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